

Essential Guide to the Proper Disposal of GSK3145095

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Compound of Interest

Compound Name: GSK3145095

Cat. No.: B607824

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For Researchers, Scientists, and Drug Development Professionals: A Step-by-Step Guide to the Safe Handling and Disposal of **GSK3145095**, an Investigational RIP1 Kinase Inhibitor.

This document provides crucial safety and logistical information for the proper disposal of **GSK3145095**. As an investigational compound with potential antineoplastic properties, it is imperative to handle and dispose of this substance in accordance with hazardous and cytotoxic waste regulations to ensure personnel safety and environmental protection.^{[1][2]} The following procedures are based on best practices for handling potent chemical compounds in a laboratory setting.

Immediate Safety and Handling Precautions

Before beginning any procedure involving **GSK3145095**, it is essential to be familiar with its properties and the necessary safety measures.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including double chemotherapy gloves, a lab coat, and safety glasses.^[1]
- **Engineering Controls:** Handle **GSK3145095** in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Spill Management:** In the event of a spill, isolate the area. Use an absorbent material to contain the spill and decontaminate the area with a suitable solvent. Dispose of all cleanup materials as hazardous waste.^[3]

Step-by-Step Disposal Protocol

The disposal of **GSK3145095** and any contaminated materials must be managed as hazardous chemical waste.^{[1][3]}

- Waste Segregation: At the point of generation, separate all **GSK3145095**-contaminated waste from other laboratory waste streams.^{[3][4]} This includes:
 - Unused or expired **GSK3145095** powder or solutions.
 - Empty vials and original packaging.
 - Contaminated labware (e.g., pipette tips, tubes, flasks).
 - Contaminated PPE (e.g., gloves, disposable lab coats).
 - Spill cleanup materials.
- Waste Containment:
 - Solid Waste: Place solid waste, such as contaminated PPE and labware, into a designated, leak-proof, and puncture-resistant container clearly labeled for cytotoxic or hazardous drug waste.^[3]
 - Liquid Waste: Collect unused solutions in a compatible, shatter-resistant, and leak-proof container. Clearly label the container with "Hazardous Waste," "Cytotoxic," and "**GSK3145095**," and indicate the solvent used.^[3] Do not mix with other incompatible waste streams.^[1]
 - Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of directly into a designated sharps container for cytotoxic waste.^{[1][3]} Syringes with any residual volume of the drug must be disposed of as hazardous chemical waste in a designated bulk waste container, not a standard sharps container.^[1]
- Labeling and Storage:
 - All waste containers must be clearly labeled as "Hazardous Waste - Cytotoxic" and include the name "**GSK3145095**."^[3]

- Store waste containers in a secure, designated, and well-ventilated area away from general lab traffic.^[3] Access to this area should be restricted to authorized personnel.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed environmental health and safety (EH&S) vendor or your institution's hazardous waste management program.^{[1][3][5]} The standard method for the destruction of such compounds is high-temperature incineration.^{[3][5]}

Quantitative Data Summary

The following table summarizes key quantitative data for **GSK3145095** based on available information.

Parameter	Value	Source
Molecular Weight	397.38 g/mol	MedchemExpress
IC50 (RIP1 Kinase)	6.3 nM	MedchemExpress, Selleck Chemicals
Solubility in DMSO	≥ 250 mg/mL	MedchemExpress
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	MedchemExpress
Storage (In Solvent)	-80°C for 2 years; -20°C for 1 year	MedchemExpress

Experimental Protocols

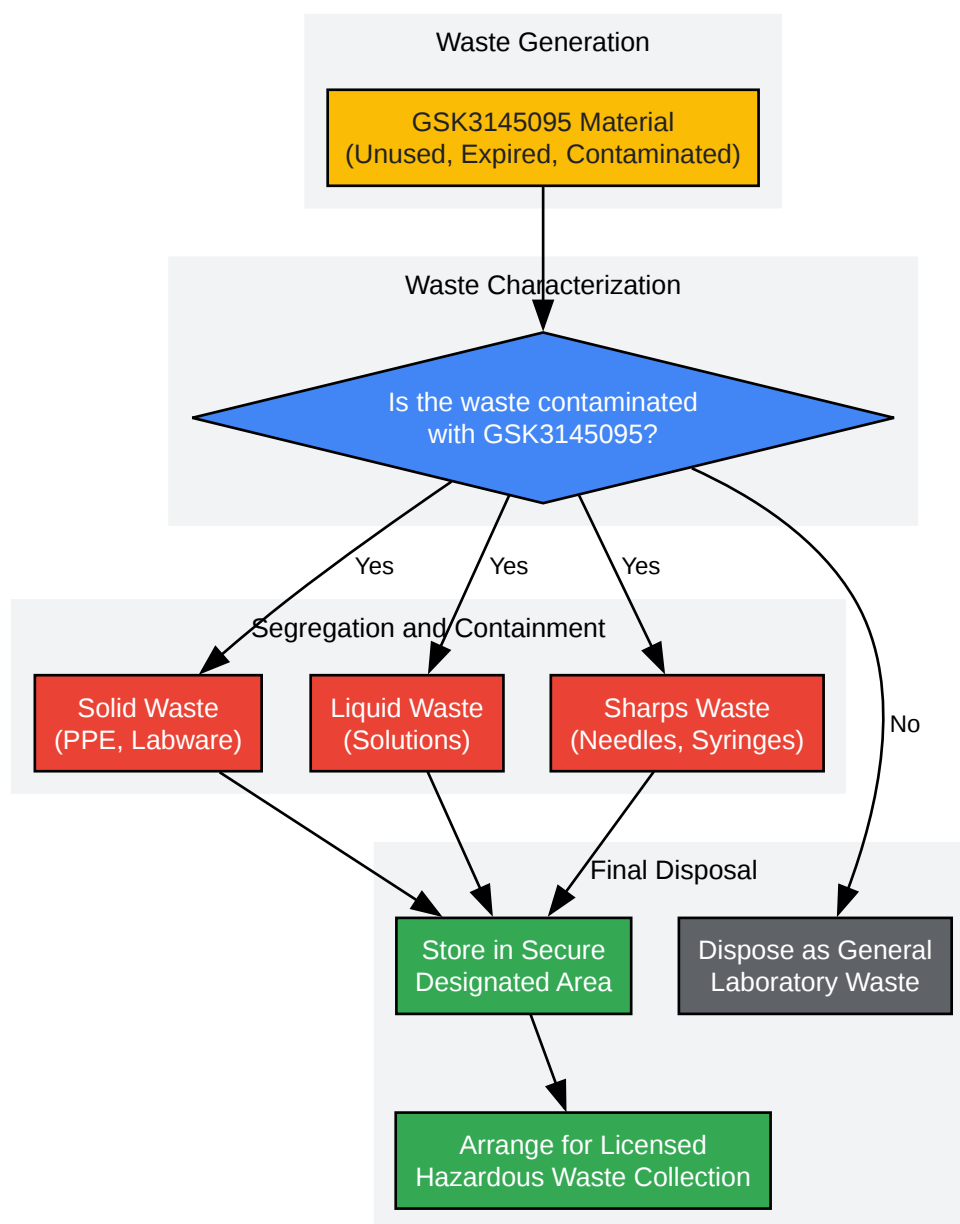
While a specific disposal protocol for **GSK3145095** is not publicly available, the following general experimental protocols are cited in the literature for its use:

- In Vitro Kinase Assay: **GSK3145095** is prepared in an assay buffer and serially diluted. The inhibitor is added to a plate with the enzyme, and the reaction is initiated by adding ATP. The reaction progresses for 5 hours at room temperature.^[6]

- Human Whole Blood Stimulation Assay: The necroptosis pathway is activated using TNF with a caspase inhibitor and a SMAC mimetic. **GSK3145095**'s potency is measured by the inhibition of cytokine MIP-1 β .^[7]

Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **GSK3145095** and related materials.



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